

AXT-914 Research Findings: A Comparative Analysis

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Compound of Interest

Compound Name:	AXT-914
CAS No.:	717104-43-3
Cat. No.:	B10819877

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the published research findings for **AXT-914**, an investigational calcilytic agent. The data presented here is intended to offer an objective comparison with an established therapy, teriparatide (Forteo®), supported by available experimental data.

Mechanism of Action: A Tale of Two Pathways

AXT-914 and teriparatide both aim to increase parathyroid hormone (PTH) levels, a key regulator of calcium and phosphate metabolism, which can stimulate bone formation. However, they achieve this through distinct mechanisms.

AXT-914, a calcilytic, acts as an antagonist to the calcium-sensing receptor (CaSR) on the surface of parathyroid gland cells. By blocking this receptor, **AXT-914** effectively tricks the parathyroid gland into perceiving low calcium levels, leading to an increased secretion of endogenous PTH.

Teriparatide, on the other hand, is a recombinant form of human parathyroid hormone (PTH(1-34)). It directly activates PTH receptors in bone and kidney, mimicking the effects of endogenous PTH.

Quantitative Data Summary

The following tables summarize the key quantitative findings from early clinical studies of **AXT-914** in healthy volunteers and postmenopausal women, with comparative data for teriparatide where available.

Table 1: **AXT-914** Single and Multiple Ascending Dose Study in Healthy Volunteers

Dosage	Peak PTH Concentration (pg/mL)	Time to Peak PTH (hours)
4 mg (single dose)	~100	~2
120 mg (single dose)	~400	~2
60 mg (daily for 12 days)	Sustained transient elevations	Not specified
120 mg (daily for 12 days)	Sustained transient elevations	Not specified

Table 2: Comparative Efficacy of **AXT-914** and Teriparatide in Postmenopausal Women (4-week study)

Treatment Group	Change in Bone Formation Biomarkers	Change in Total Serum Calcium
AXT-914 (45 mg daily)	No significant change	+8.0%
AXT-914 (60 mg daily)	No significant change	+10.7%
Teriparatide (20 µg daily)	Significant increase	+1.3%
Placebo	No significant change	+1.0%

Experimental Protocols

Detailed experimental protocols for the **AXT-914** clinical trials are not fully available in the public domain. The following is a summary of the methodologies based on published abstracts.

AXT-914 Study in Healthy Volunteers

- Study Design: A single-center, randomized, placebo-controlled, single and multiple ascending dose study.
- Participants: Healthy male and female volunteers.
- Intervention:
 - Single ascending doses of **AXT-914** (4 mg to 120 mg) or placebo.
 - Multiple doses of **AXT-914** (60 mg or 120 mg daily for 12 days) or placebo.
- Pharmacokinetic and Pharmacodynamic Assessments: Blood samples were collected at various time points to measure plasma concentrations of **AXT-914** and serum concentrations of intact PTH and total calcium.

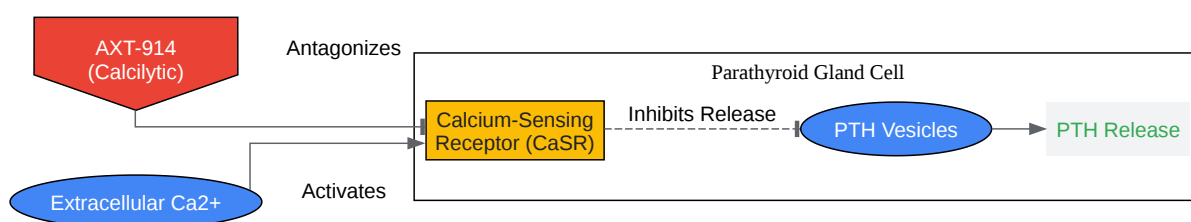
AXT-914 and Teriparatide Study in Postmenopausal Women

- Study Design: A randomized, double-blind, active- and placebo-controlled, 4-week, parallel-group study.
- Participants: Healthy postmenopausal women.
- Intervention:
 - **AXT-914** (45 mg or 60 mg, orally, once daily).
 - Teriparatide (20 µg, subcutaneous injection, once daily).
 - Placebo.
- Efficacy Assessments: Changes from baseline in circulating bone formation and resorption biomarkers.

- Safety Assessments: Monitoring of adverse events and changes in serum and urine biochemistry, including total serum calcium.

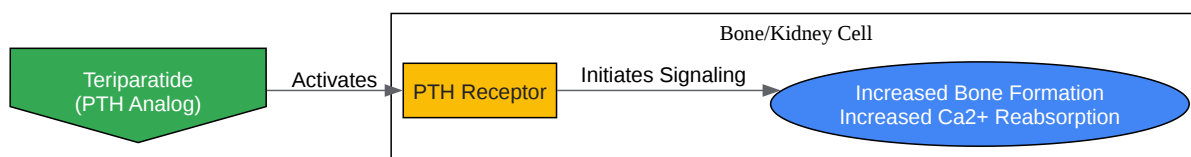
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the signaling pathways of **AXT-914** and teriparatide, and the general workflow of the clinical trials.



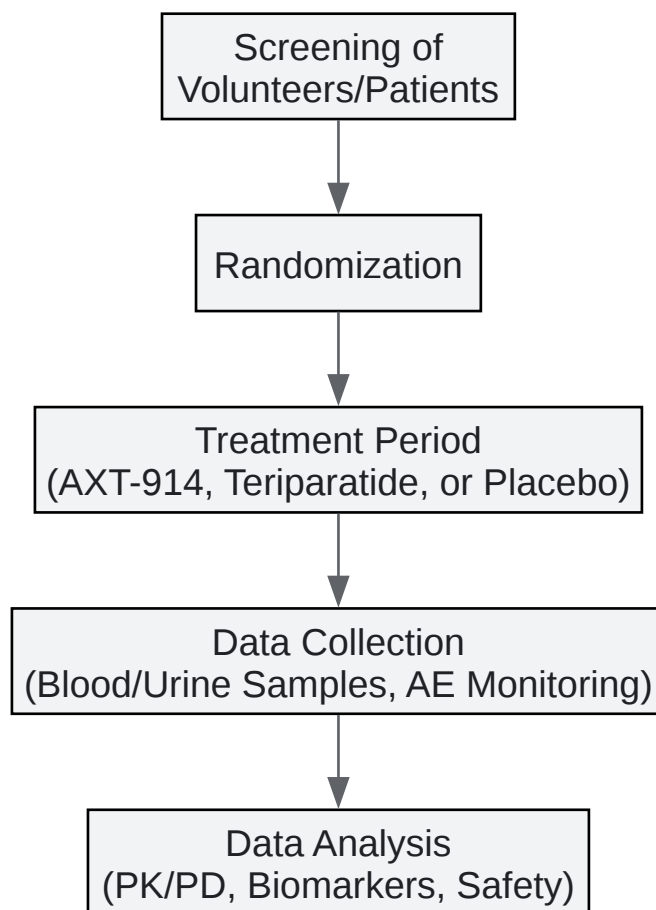
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AXT-914 Mechanism of Action



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Teriparatide Mechanism of Action



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Clinical Trial Workflow

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